

Introduction: The Strategic Importance of Fluorination in Pyridine Scaffolds

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Compound of Interest

Compound Name: Ethyl 6-(difluoromethyl)nicotinate

CAS No.: 1574401-80-1

Cat. No.: B1436229

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Ethyl 6-(difluoromethyl)nicotinate is a fluorinated heterocyclic compound of significant interest to the fields of medicinal chemistry and materials science. It belongs to the class of nicotinic acid esters, which are prevalent structural motifs in numerous biologically active molecules. The strategic incorporation of a difluoromethyl (CHF₂) group onto the pyridine ring profoundly alters the molecule's physicochemical properties, including lipophilicity, metabolic stability, and hydrogen bond donating capacity. This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and potential applications of this valuable research chemical, offering insights for scientists engaged in drug discovery and novel material development.

The difluoromethyl group is often employed as a bioisostere for hydroxyl (-OH) or thiol (-SH) groups. Its unique electronic properties and steric profile can lead to enhanced binding affinity to biological targets and improved pharmacokinetic profiles. Understanding the fundamental chemical properties of building blocks like **Ethyl 6-(difluoromethyl)nicotinate** is therefore crucial for the rational design of next-generation pharmaceuticals.

Core Chemical and Physical Properties

The fundamental properties of **Ethyl 6-(difluoromethyl)nicotinate** are summarized below. These values, primarily predicted from computational models, provide a baseline for experimental design.

Property	Value	Source
CAS Number	1574401-80-1	[1]
Molecular Formula	C ₉ H ₉ F ₂ NO ₂	[1]
Molecular Weight	201.17 g/mol	[1]
Boiling Point	249.2 ± 35.0 °C (Predicted)	[1]
Density	1.219 ± 0.06 g/cm ³ (Predicted)	[1]
pKa (of conjugate acid)	-0.41 ± 0.29 (Predicted)	[1]



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Caption: Chemical Structure of **Ethyl 6-(difluoromethyl)nicotinate**.

Synthesis and Reactivity Profile

Synthetic Approach

While specific industrial-scale syntheses are proprietary, a logical and common laboratory-scale approach involves the esterification of 6-(difluoromethyl)nicotinic acid. This precursor can be synthesized through various methods, often involving the difluoromethylation of a suitable pyridine precursor.

A generalized workflow for the final esterification step is the Fischer esterification method.

Experimental Protocol: Fischer Esterification

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 6-(difluoromethyl)nicotinic acid (1.0 eq) in an excess of absolute ethanol (e.g., 10-20 eq).
- **Catalysis:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (TsOH) (e.g., 0.05-0.1 eq).
- **Heating:** Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 4-12 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** After cooling to room temperature, carefully neutralize the acid catalyst with a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- **Extraction:** Extract the aqueous layer with an organic solvent such as ethyl acetate (3x).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield pure **Ethyl 6-(difluoromethyl)nicotinate**. A similar method is described for the synthesis of the parent compound, ethyl nicotinate^[2].

Caption: Generalized workflow for the synthesis of the target compound.

Reactivity

- **Ester Hydrolysis:** The ethyl ester group can be readily hydrolyzed back to the parent carboxylic acid under acidic or basic conditions. This functionality allows the molecule to potentially act as a pro-drug, where the more polar carboxylic acid is the active form.
- **Amidation:** The ester can react with amines to form the corresponding amides, providing a route to a diverse library of derivatives for structure-activity relationship (SAR) studies.
- **Pyridine Ring Reactivity:** The pyridine nitrogen is nucleophilic and can be oxidized or alkylated. However, the electron-withdrawing nature of both the ester and the difluoromethyl group deactivates the ring towards electrophilic aromatic substitution.

Spectroscopic Characterization

Detailed spectroscopic analysis is essential for confirming the structure and purity of **Ethyl 6-(difluoromethyl)nicotinate**. Below are the expected characteristics.

Technique	Expected Features
^1H NMR	- A characteristic triplet signal for the difluoromethyl proton ($-\text{CHF}_2$) with a coupling constant (^1JHF) of approximately 50-60 Hz. - Signals for the three aromatic protons on the pyridine ring, with splitting patterns dictated by their positions. - A quartet for the methylene protons ($-\text{OCH}_2\text{CH}_3$) and a triplet for the methyl protons ($-\text{OCH}_2\text{CH}_3$) of the ethyl group.
^{13}C NMR	- A triplet signal for the difluoromethyl carbon ($-\text{CHF}_2$) due to coupling with fluorine. - A signal for the carbonyl carbon ($\text{C}=\text{O}$) of the ester. - Signals for the aromatic carbons, with their chemical shifts influenced by the substituents. For comparison, the parent ethyl nicotinate shows aromatic signals around 123-153 ppm[3]. - Signals for the two carbons of the ethyl group.
^{19}F NMR	- A doublet signal for the two equivalent fluorine atoms, coupled to the single proton of the difluoromethyl group.
Mass Spec (MS)	- An observable molecular ion peak (M^+) or, more commonly in ESI, a protonated molecular peak ($[\text{M}+\text{H}]^+$) corresponding to the molecular weight (201.17).

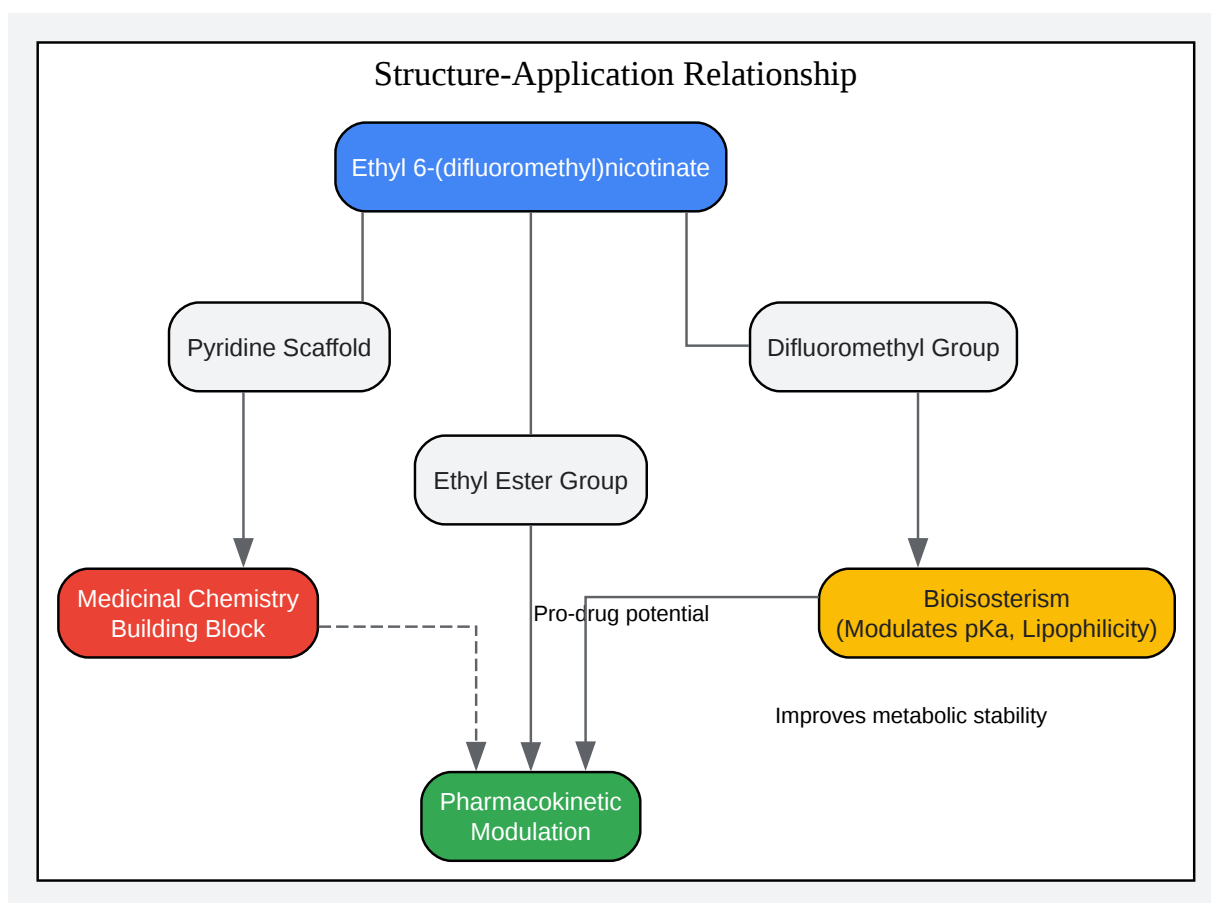
Applications in Research and Drug Development

The true value of **Ethyl 6-(difluoromethyl)nicotinate** lies in its utility as a versatile building block for creating more complex molecules with tailored properties.

- **Bioisosterism:** The CHF_2 group serves as a lipophilic hydrogen bond donor and can act as a bioisosteric replacement for a hydroxyl, thiol, or even an amine group. This substitution can

enhance cell membrane permeability and improve metabolic stability by blocking sites susceptible to oxidation.

- **Scaffold for Medicinal Chemistry:** The nicotinic acid core is a "privileged scaffold" found in numerous approved drugs. By introducing the difluoromethyl group, chemists can systematically probe the effects of fluorination on biological activity.
- **Agrochemicals and Materials Science:** Fluorinated organic compounds are also pivotal in the development of modern agrochemicals and functional materials, such as liquid crystals and polymers.



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Caption: Relationship between structural motifs and their functional roles.

Safety and Handling

No specific toxicological data for **Ethyl 6-(difluoromethyl)nicotinate** is publicly available. Therefore, it must be handled with care, assuming it is hazardous. Safety information for analogous compounds, such as the parent molecule ethyl nicotinate and the related **methyl 6-(difluoromethyl)nicotinate**, provides a useful surrogate for risk assessment.

- Ethyl nicotinate is considered a hazardous substance that can cause respiratory and skin irritation, with a risk of serious eye damage[4][5].
- Methyl 6-(difluoromethyl)nicotinate** is classified with GHS hazard statements indicating it is harmful if swallowed and causes skin, eye, and respiratory irritation[6].

Based on these analogs, the following precautions are recommended:

Hazard Class	GHS Pictogram	Signal Word	Precautionary Statements
Acute Toxicity, Oral	GHS07	Warning	Harmful if swallowed. (H302)
Skin Irritation	GHS07	Warning	Causes skin irritation. (H315)
Eye Irritation	GHS07	Warning	Causes serious eye irritation. (H319)
Respiratory Irritation	GHS07	Warning	May cause respiratory irritation. (H335)

Handling Recommendations:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

Conclusion

Ethyl 6-(difluoromethyl)nicotinate is a high-value synthetic intermediate whose utility stems from the unique combination of a biologically relevant pyridine core and the property-modulating difluoromethyl group. Its predictable reactivity at the ester position allows for straightforward derivatization, while the CHF₂ group offers a powerful tool for chemists to fine-tune the pharmacokinetic and pharmacodynamic properties of lead compounds. As the demand for more sophisticated and effective small molecules continues to grow, the importance of fluorinated building blocks like this one in the toolbox of the research scientist is undeniable.

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